

spectrophotometric determination Pefloxacin Mesylate Dihydrate

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Compound Focus: Pefloxacin Mesylate Dihydrate

CAS No.: 149676-40-4

Cat. No.: S538880

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Quantitative Data Summary

The table below summarizes the key parameters of two validated spectrophotometric methods for Pefloxacin Mesylate determination.

Method Parameter	Ion-Pair Method (Bromophenol Blue)	Direct UV Method
Principle	Formation and extraction of an ion-pair complex [1]	Direct measurement of UV absorption [2]
Absorption Maximum (λ_{max})	590 nm [1]	272 nm [2]
Linear Range	0.15 - 1.25 $\mu\text{g/mL}$ [1]	0.5 - 20 $\mu\text{g/mL}$ [2]
Molar Absorptivity	Reported [1]	Reported [2]
Limit of Detection (LOD)	Reported [1]	Reported [2]
Limit of Quantification (LOQ)	Reported [1]	Reported [2]

Method Parameter	Ion-Pair Method (Bromophenol Blue)	Direct UV Method
Accuracy (Recovery)	97.5% - 101.9% (Tablets); 97.0% - 106.0% (Spike recovery) [1]	Applied for bulk and in-situ gelling ocular formulations [2]
Precision (RSD)	1.0% - 1.1% [1]	Precise (as per ICH guidelines) [2]

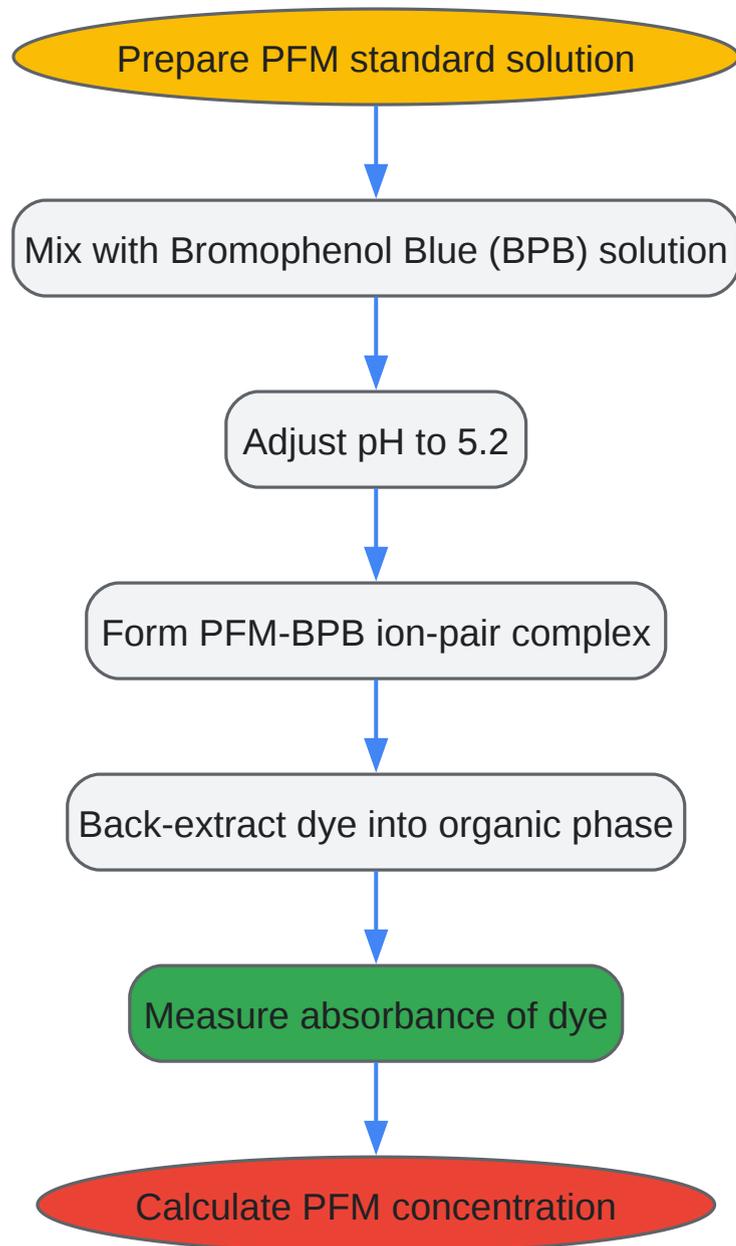
Detailed Experimental Protocols

Here are the step-by-step experimental workflows for the two methods.

Protocol 1: Ion-Pair Method with Bromophenol Blue

This method is based on the formation of an ion-pair complex between Pefloxacin Mesylate and Bromophenol Blue (BPB) at pH 5.2, followed by the extraction and measurement of the free dye [1].

Ion-Pair Spectrophotometric Method Workflow



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Procedure [1]:

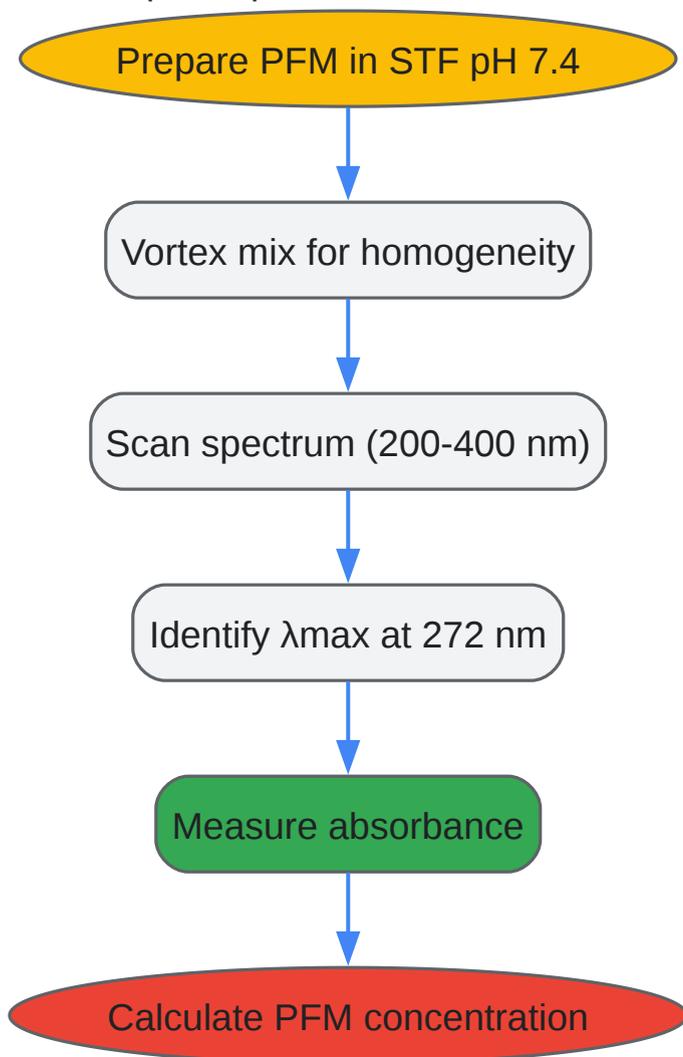
- **Preparation of Standard Solution:** Dissolve an appropriate amount of pure Pefloxacin Mesylate in a suitable solvent to prepare a standard stock solution.
- **Ion-Pair Formation:** Mix aliquots of the standard PFM solution with a solution of Bromophenol Blue.
- **pH Adjustment:** Adjust the pH of the mixture to 5.2 using a suitable buffer.
- **Complex Formation:** Allow the Pefloxacin-BPB ion-pair complex to form.

- **Extraction:** The complex is then extracted into an organic solvent. The free BPB dye is back-extracted and separated.
- **Absorbance Measurement:** Measure the absorbance of the extracted dye solution at **590 nm** against a reagent blank.
- **Calibration:** Construct a calibration curve (absorbance vs. concentration) in the range of **0.15 - 1.25 µg/mL** and determine the concentration of unknown samples from this curve.

Protocol 2: Direct UV Spectrophotometric Method

This method is a simpler, eco-friendly approach that directly measures the UV absorption of Pefloxacin Mesylate in a solution buffered to simulate physiological pH [2].

Direct UV Spectrophotometric Method Workflow



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Procedure [2]:

- **Solution Preparation:** Dissolve the PFM (bulk drug or extracted from formulation) in **Simulated Tear Fluid (STF) at pH 7.4**.
- **Mixing:** Vortex the solution to ensure homogeneity.
- **Spectral Scanning:** Scan the solution in a UV spectrophotometer over the range of 200 to 400 nm to identify the absorption maximum.
- **Absorbance Measurement:** Measure the absorbance of the solution at the determined **λ_{max} of 272 nm**.
- **Calibration:** Prepare a calibration curve using standard solutions in the concentration range of **0.5 - 20 $\mu\text{g/mL}$** and use it to determine the concentration of unknown samples.

Method Validation Summary

Both methods have been validated according to International Council for Harmonisation (ICH) guidelines. Here is a summary of the typical validation criteria and the reported performance.



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Key Validation Parameters [1] [2]:

- **Linearity and Range:** Both methods demonstrated a good correlation coefficient (>0.999) across their respective concentration ranges.
- **Accuracy:** Assessed by spike recovery experiments. The Ion-Pair method reported recoveries between **97.0% and 106.0%**, confirming high accuracy [1].
- **Precision:** Both intra-day and inter-day precision were established. The Ion-Pair method showed Relative Standard Deviation (RSD) values between **1.0% and 1.1%**, indicating excellent repeatability [1].
- **Sensitivity:** The Limits of Detection (LOD) and Quantification (LOQ) were determined for both methods, confirming their sensitivity for quantifying low amounts of PFM [1] [2].

Application Notes

- **Method Selection:** For routine analysis of tablets, the **Ion-Pair method** is well-suited and has been successfully applied [1]. For analysis related to ocular formulations, the **Direct UV method** developed in STF pH 7.4 is more appropriate and environmentally friendly [2].
- **Compliance:** Ensure all experiments are designed to meet the relevant **ICH Q2(R1)** guidelines for validation of analytical procedures.

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References

1. Spectrophotometric determination of pefloxacin mesylate in ... [pubmed.ncbi.nlm.nih.gov]
2. A New Validated UV Spectrophotometric Method for ... [tpcj.org]

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